

Technical Guide: Physicochemical Properties of 2-(4-Nitrophenyl)propanenitrile

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)propanenitrile

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This technical guide provides a detailed overview of the available data on the melting and boiling points of **2-(4-Nitrophenyl)propanenitrile** and related compounds. It includes established experimental protocols for determining these physical properties and illustrates the compound's relevance in synthetic chemistry through a workflow diagram.

Physicochemical Data

Precise experimental data for the melting and boiling points of **2-(4-Nitrophenyl)propanenitrile** are not readily available in the reviewed literature. However, data for structurally similar compounds provide a valuable reference for estimating its properties.

Table 1: Melting and Boiling Points of **2-(4-Nitrophenyl)propanenitrile** and Related Compounds

Compound Name	Molecular Formula	Melting Point (°C)	Boiling Point (°C)
2-(4-Nitrophenyl)propanenitrile	C ₉ H ₈ N ₂ O ₂	Not available	Not available
2-Methyl-2-(4-nitrophenyl)propanenitrile	C ₁₀ H ₁₀ N ₂ O ₂	80 - 81.5[1]	330.6 ± 25.0 (Predicted)[1]
p-Nitrophenylacetonitrile	C ₈ H ₆ N ₂ O ₂	113 - 115[2]	Not available
2-Chloro-3-(4-nitrophenyl)propanenitrile	C ₉ H ₇ ClN ₂ O ₂	110[3]	Not available

Experimental Protocols

The following are standard methodologies for the determination of melting and boiling points of organic compounds. These protocols can be applied to **2-(4-Nitrophenyl)propanenitrile**.

2.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions to a liquid state.[4] For pure crystalline organic compounds, this transition occurs over a narrow range, typically 0.5-1.0°C.[4] The presence of impurities generally leads to a depression and broadening of the melting point range.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry, crystalline sample is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample to pack a small amount (1-2 mm in height) into the sealed end.^[5]
- **Measurement:**
 - **Mel-Temp Apparatus:** The loaded capillary tube is placed in the heating block of the apparatus. The sample is heated rapidly to obtain an approximate melting point. Subsequently, a new sample is heated slowly, at a rate of about 2°C per minute, as the temperature approaches the approximate melting point.
 - **Thiele Tube:** The capillary tube is attached to a thermometer, which is then immersed in an oil bath within the Thiele tube. The apparatus is heated gently and evenly.
- **Data Recording:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2) are recorded as the melting point range.^[5]

2.2. Boiling Point Determination (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[4][5]}

Apparatus:

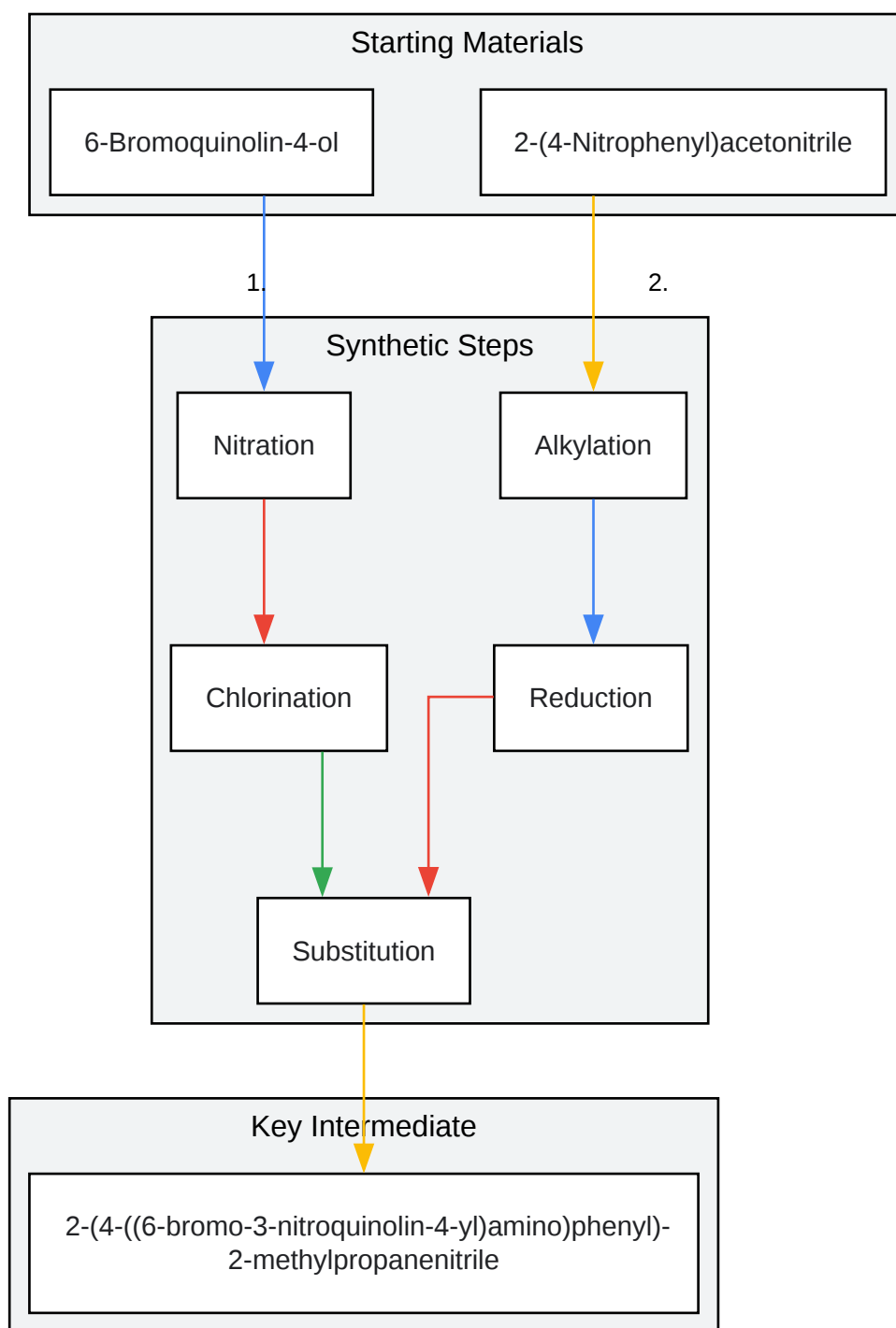
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample is placed in a small test tube.
- **Apparatus Setup:** An inverted capillary tube (sealed end up) is placed inside the test tube containing the liquid. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in an oil bath. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.[\[6\]](#)
- **Data Recording:** Heating is discontinued when a steady stream of bubbles emerges from the capillary. The liquid is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[6\]](#)

Synthetic Workflow

Derivatives of **2-(4-nitrophenyl)propanenitrile** serve as important intermediates in the synthesis of bioactive molecules, such as PI3K/mTOR inhibitors. The following diagram illustrates a generalized synthetic pathway.



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Caption: Generalized synthesis of a PI3K/mTOR inhibitor intermediate.[7]

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